

Application Notes and Protocols: 2-M-tolyl-oxazole-4-carbaldehyde in Multicomponent Reactions

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Compound of Interest

Compound Name: 2-M-tolyl-oxazole-4-carbaldehyde

Cat. No.: B586002

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These application notes provide a detailed overview of the potential use of **2-M-tolyl-oxazole-4-carbaldehyde** in various multicomponent reactions (MCRs). While specific literature examples for this exact substrate are limited, its reactivity can be inferred from analogous 2-aryl-oxazole-4-carbaldehydes and other aromatic aldehydes. The following protocols for Biginelli, Ugi, and Passerini-type reactions are presented as representative methodologies that can be adapted and optimized for the synthesis of novel heterocyclic compounds with potential applications in medicinal chemistry and drug discovery.

Biginelli Reaction for the Synthesis of Dihydropyrimidinones

The Biginelli reaction is a one-pot cyclocondensation of an aldehyde, a β -ketoester, and urea or thiourea, typically under acidic conditions, to produce dihydropyrimidinones (DHPMs).^{[1][2][3][4][5]} These scaffolds are of significant interest in medicinal chemistry due to their wide range of biological activities. The use of **2-M-tolyl-oxazole-4-carbaldehyde** in this reaction is expected to yield DHPMs bearing a substituted oxazole moiety.

General Reaction Scheme:

Product

Dihydropyrimidinone Derivative

Conditions

Acid Catalyst (e.g., HCl, I₂)

Solvent (e.g., Ethanol)

Heat

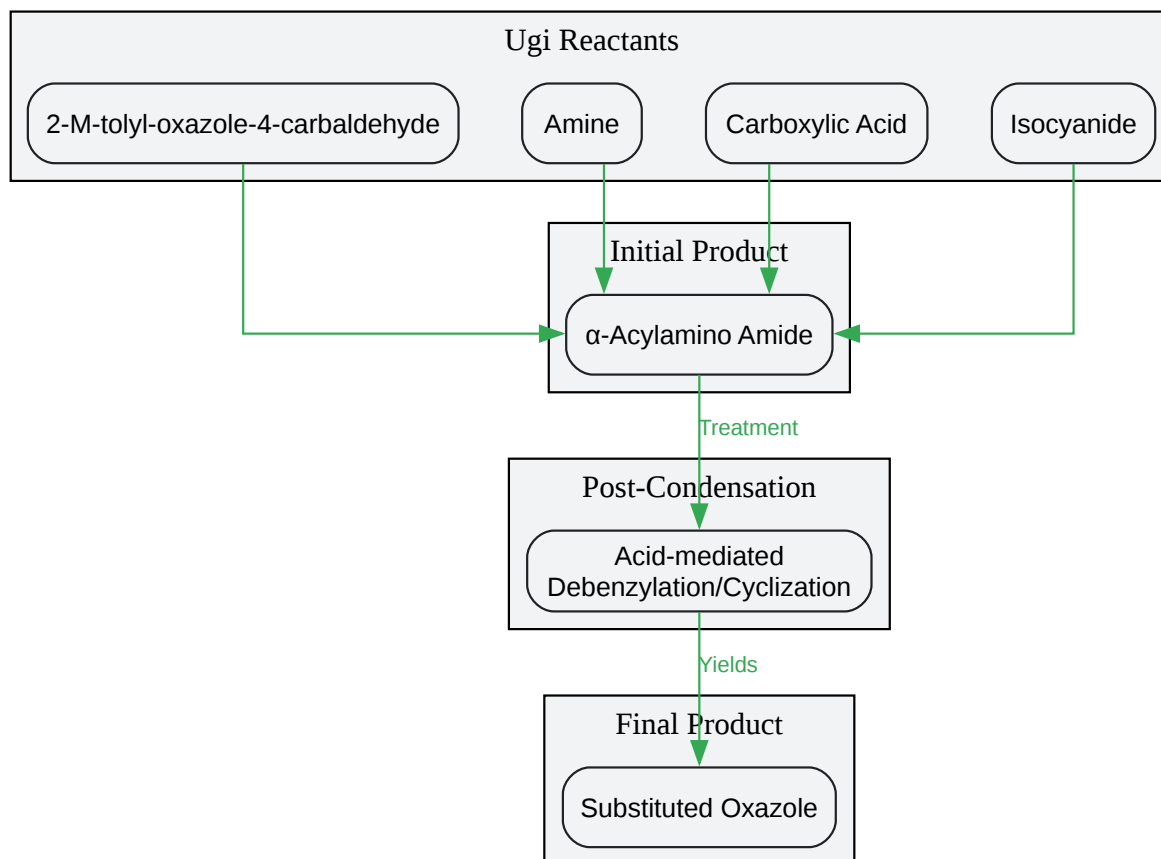
2-M-tolyl-oxazole-4-carbaldehyde

+

 β -Ketoester
(e.g., Ethyl Acetoacetate)

+

Urea / Thiourea



Product

2,4,5-Trisubstituted Oxazole

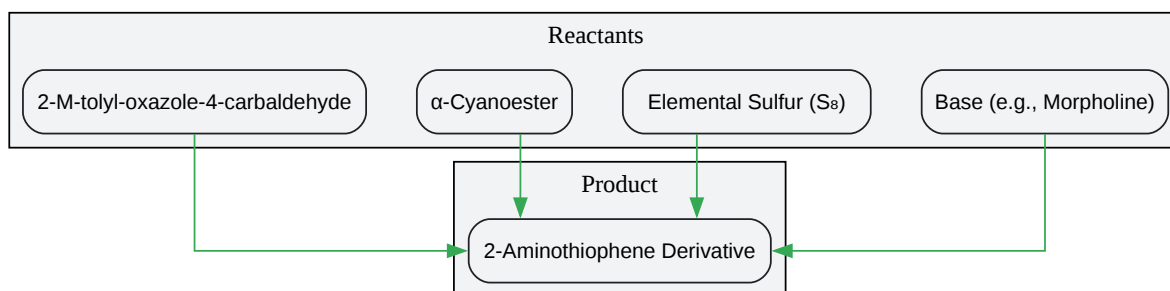
Conditions

Lewis Acid (e.g., LiBr)
Solvent (e.g., Toluene)
Heat

2-M-tolyl-oxazole-4-carbaldehyde

+

 α -Isocyanoacetamide Derivative



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